

# Understanding the Biological Activity of CDK2-IN-29: A Technical Guide

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## Compound of Interest

Compound Name: CDK2-IN-29

Cat. No.: B10758379

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## Introduction: The Role of CDK2 in Cell Cycle Progression

Cyclin-dependent kinase 2 (CDK2) is a key serine/threonine kinase that, in conjunction with its cyclin partners (Cyclin E and Cyclin A), plays a pivotal role in regulating the cell cycle.<sup>[1][2]</sup> Specifically, the CDK2/Cyclin E complex is instrumental in the transition from the G1 to the S phase, a critical checkpoint for DNA replication.<sup>[1]</sup> Dysregulation of CDK2 activity is a common feature in many cancers, making it a significant target for the development of novel anticancer therapeutics. This guide provides a detailed overview of the biological activity of **CDK2-IN-29**, a potent inhibitor of CDK2.

## CDK2-IN-29: A Potent Indenopyrazole-Based Inhibitor

**CDK2-IN-29**, also identified as compound 13q in its primary publication, is a member of the indenopyrazole class of compounds. It has been characterized as a potent inhibitor of cyclin-dependent kinases.

## Quantitative Data Summary

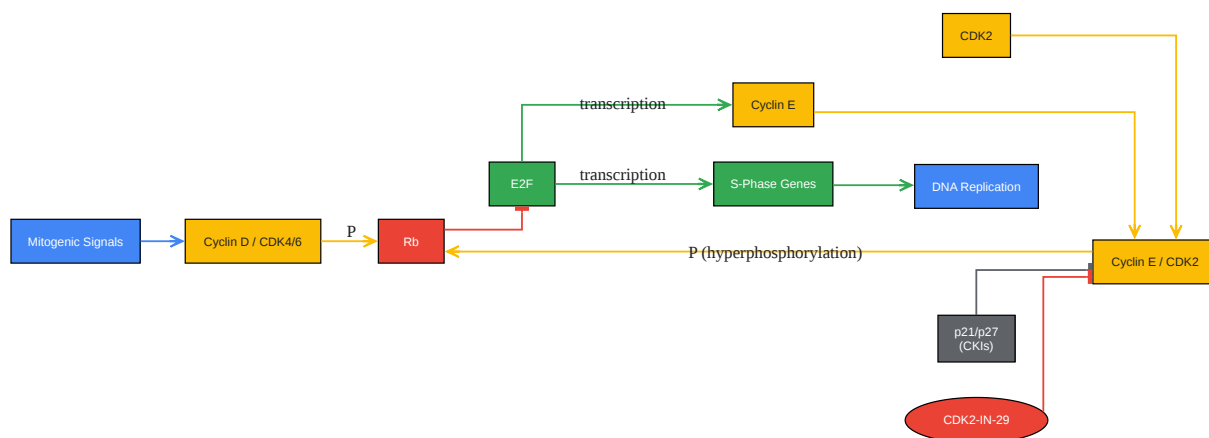
The primary biochemical activity of **CDK2-IN-29** is its ability to inhibit the kinase activity of CDK2. It also demonstrates inhibitory activity against CDK4, albeit at a lower potency. The half-maximal inhibitory concentration (IC50) values are summarized in the table below.

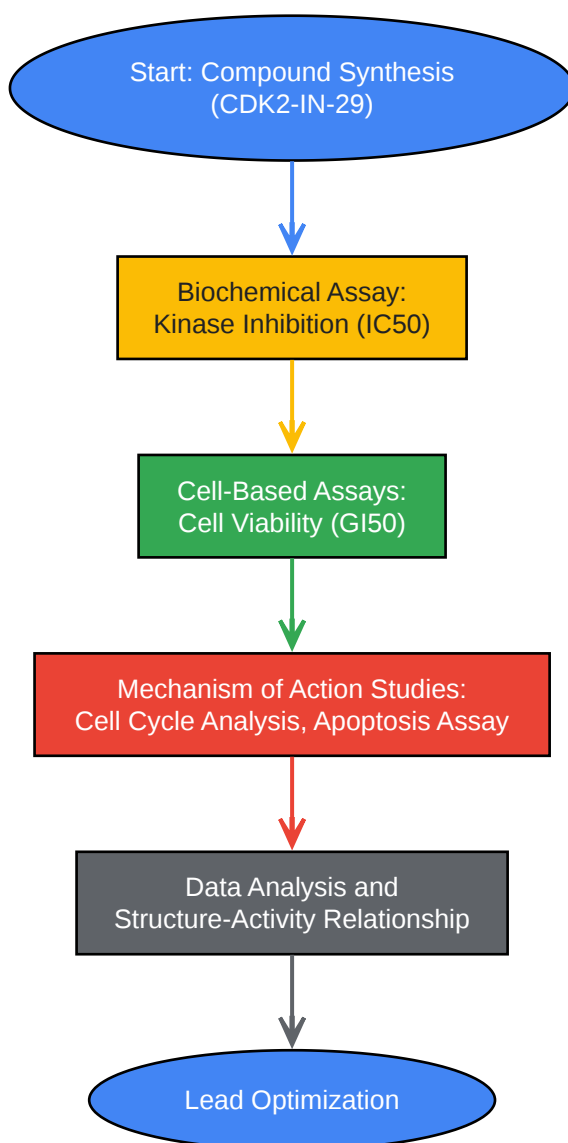
Target	IC50 (nM)
CDK2	96
CDK4	360

Data sourced from Yue EW, et al., J Med Chem. 2002.

## Core Signaling Pathway and Experimental Workflow

To understand the context in which **CDK2-IN-29** functions, it is crucial to visualize the CDK2 signaling pathway and the general workflow for characterizing such inhibitors.





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## References

- 1. Cyclin-dependent kinase 2 - Wikipedia [en.wikipedia.org]
- 2. uniprot.org [uniprot.org]

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